

# A Comprehensive Technical Guide to the Safe Handling of Bis(diethylamino)silane

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## Compound of Interest

Compound Name: *Bis(diethylamino)silane*

Cat. No.: *B1590842*

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This in-depth guide provides critical safety information, handling protocols, and emergency procedures for **bis(diethylamino)silane** (BDEAS). The following sections detail the physical and chemical properties, potential hazards, required personal protective equipment, and step-by-step measures for safe use, storage, and disposal.

## Chemical and Physical Properties

**Bis(diethylamino)silane** is a colorless liquid utilized as a precursor in the deposition of silicon-containing thin films, such as silicon dioxide ( $\text{SiO}_2$ ) and silicon nitride ( $\text{SiN}_x$ ), through processes like Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD).<sup>[1]</sup> Its properties are summarized in the table below.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>8</sub> H <sub>22</sub> N <sub>2</sub> Si |
| Molecular Weight  | 174.36 g/mol [2]                                 |
| CAS Number        | 27804-64-4[2]                                    |
| Appearance        | Colorless liquid[2]                              |
| Density           | 0.786 - 0.804 g/mL[2][3][4]                      |
| Boiling Point     | 188 °C @ 760 torr; 70 °C @ 30 torr[2][5]         |
| Melting Point     | -10 °C[6]  |
| Vapor Pressure    | 1 mm Hg @ 20 °C[3]                               |
| Flash Point       | >30 °C[7]  |
| Solubility        | Reacts violently with water[3]                   |

## Hazard Identification and Classification

**Bis(diethylamino)silane** is a flammable and corrosive liquid that poses significant health and safety risks. It is crucial to understand these hazards to ensure safe handling.

| Hazard Class  | GHS Classification    |
|---|-----------------------|
| Flammable Liquid  | Category 2 or 3[7][8] |
| Substances which, in contact with water, emit flammable gases                   | Category 2[8]         |
| Acute Toxicity (Oral)   | Category 3[8]         |
| Acute Toxicity (Dermal)   | Category 3[8]         |
| Acute Toxicity (Inhalation)   | Category 4[8]         |
| Skin Corrosion/Irritation   | Category 1[9]         |
| Serious Eye Damage/Eye Irritation   | Category 1[10]        |
| Specific target organ toxicity — single exposure (respiratory tract irritation) | Category 3[8]         |

Signal Word: Danger[7][10]

Hazard Statements:

- H225/H226: Highly flammable liquid and vapor / Flammable liquid and vapor.[4][8]
- H261: In contact with water releases flammable gas.[4][8]
- H301+H311: Toxic if swallowed or in contact with skin.[8]
- H314: Causes severe skin burns and eye damage.[10]
- H318: Causes serious eye damage.[10]
- H332: Harmful if inhaled.[8]
- H335: May cause respiratory irritation.[8]

## Handling and Storage Protocols

Strict adherence to proper handling and storage procedures is mandatory to minimize risks.

### 3.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[10\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[10\]](#)
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[\[11\]](#)

### 3.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **bis(diethylamino)silane**:

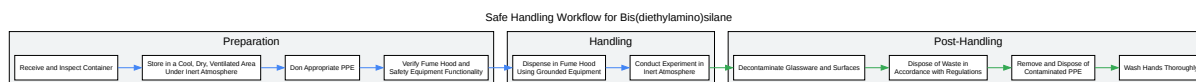
| PPE Category           | Specification  |
|------------------------|--|
| Eye Protection         | Chemical goggles and a face shield are required. Contact lenses should not be worn.<br><a href="#">[11]</a> <a href="#">[12]</a>   |
| Hand Protection        | Neoprene or nitrile rubber gloves are recommended. Gloves must be inspected before use and changed immediately if contaminated. <a href="#">[11]</a> <a href="#">[12]</a>  |
| Body Protection        | A flame-resistant lab coat should be worn over personal clothing, buttoned, and properly fitted.<br><a href="#">[12]</a>   |
| Respiratory Protection | In case of inadequate ventilation, a NIOSH-certified combination organic vapor/amine gas (brown cartridge) respirator is necessary. For unknown concentrations or emergencies, a self-contained breathing apparatus (SCBA) should be used. <a href="#">[11]</a> <a href="#">[12]</a> |
| Foot Protection        | Closed-toe shoes are required. <a href="#">[12]</a>  |

### 3.3. Storage

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[10]
- Keep containers tightly closed and stored under an inert atmosphere (e.g., nitrogen).[3][10]
- Store locked up.[10]
- Incompatible materials include acids, alcohols, and oxidizing agents.[10]

## Experimental Workflow: Safe Handling Procedure

The following diagram outlines the logical workflow for the safe handling of **bis(diethylamino)silane** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **bis(diethylamino)silane**.

## Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

### 5.1. First-Aid Measures

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Eye Contact    | Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention. <a href="#">[11]</a> |
| Skin Contact   | Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. Get immediate medical advice/attention. <a href="#">[11]</a>                         |
| Inhalation     | Remove person to fresh air and keep comfortable for breathing. If you feel unwell, seek medical advice. <a href="#">[11]</a>   |
| Ingestion      | Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical advice/attention. <a href="#">[11]</a>   |

## 5.2. Fire-Fighting Measures

- Suitable extinguishing media: Water spray, foam, carbon dioxide, or dry chemical.[\[10\]](#)[\[11\]](#)
- Unsuitable extinguishing media: Do not use straight streams of water.[\[10\]](#)
- Specific hazards: Flammable liquid and vapor. Reacts with water and moisture in the air, liberating diethylamine.[\[10\]](#)[\[11\]](#) Irritating fumes of diethylamine and organic acid vapors may develop when the material is exposed to water or open flame.[\[10\]](#)[\[11\]](#)
- Protective equipment: Do not enter the fire area without proper protective equipment, including respiratory protection.[\[10\]](#)[\[11\]](#)

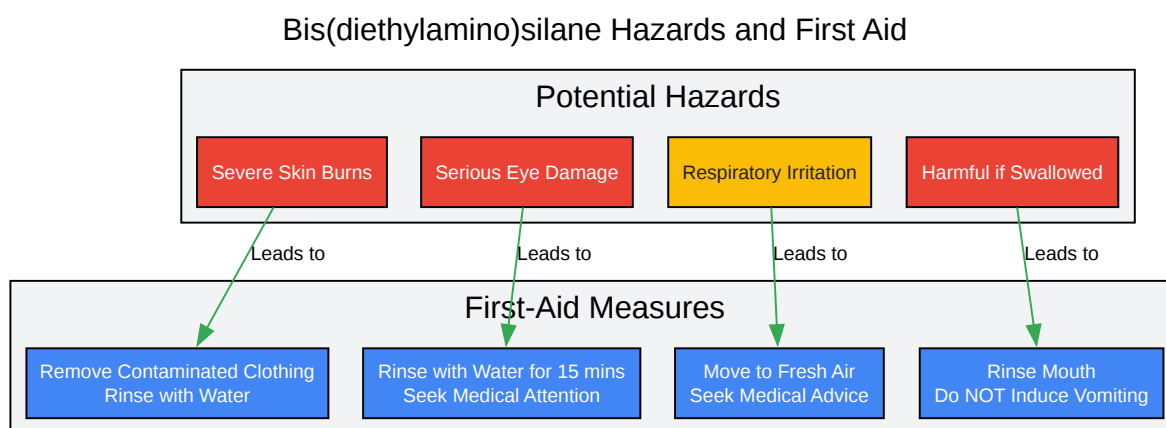
## 5.3. Accidental Release Measures

- Eliminate all ignition sources.[\[11\]](#)
- Use special care to avoid static electric charges.[\[11\]](#)

- Evacuate unnecessary personnel.[11]
- Wear appropriate personal protective equipment as described in Section 3.2.
- Contain any spills with dikes or absorbents to prevent migration and entry into sewers or streams.[11]
- Clean up spills as soon as possible, using an absorbent, non-combustible material (e.g., sand, earth) to collect it.[11][12]
- Use only non-sparking tools.[11]
- Dispose of the collected material in a suitable, sealed container in accordance with local, state, and federal regulations.[11][13]

## Hazard and First-Aid Relationship

The following diagram illustrates the relationship between the potential hazards of **bis(diethylamino)silane** and the corresponding first-aid measures.



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Caption: Relationship between hazards and first-aid measures.

## Disposal Considerations

Dispose of **bis(diethylamino)silane** and its containers in a safe manner in accordance with local, state, and federal regulations.[11] Do not dispose of waste into sewers.[11] Handle empty containers with care as residual vapors are flammable.[11] Avoid release to the environment.[11]

This technical guide is intended to provide comprehensive safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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